

N-Desmethyl Imatinib-d8 molecular weight and formula

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In-Depth Technical Guide to N-Desmethyl Imatinib-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties and analytical applications of **N-Desmethyl Imatinib-d8**. The information is curated for professionals in drug metabolism, pharmacokinetics, and analytical chemistry, offering detailed data, experimental methodologies, and visual representations of relevant biological and analytical processes.

Core Molecular Data

N-Desmethyl Imatinib-d8 is the deuterated form of N-Desmethyl Imatinib, the primary active metabolite of the targeted cancer therapeutic, Imatinib. The incorporation of eight deuterium atoms enhances its utility as an internal standard in mass spectrometry-based quantification assays by providing a distinct and stable mass shift.

Below is a summary of its key molecular identifiers and properties.

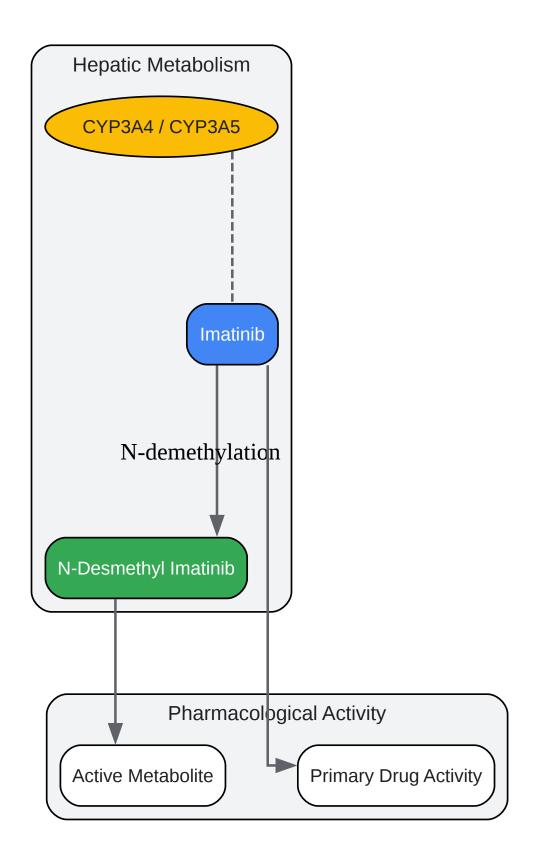


Property	Value	Citations
Chemical Name	N-(4-methyl-3-((4-(pyridin-3-yl)pyrimidin-2-yl)amino)phenyl)-4-((piperazin-1-yl-2,2,3,3,5,5,6,6-d8)methyl)benzamide	[1]
Molecular Formula	C28H21D8N7O	[2][3]
Molecular Weight	487.63 g/mol	[2][4][5]
Monoisotopic Mass	487.29357254 Da	
CAS Number	1185103-28-9	[1][3]
Synonyms	N-Desmethyl Gleevec-d8	[2]

Metabolic Pathway of Imatinib

Imatinib undergoes extensive metabolism in the liver, primarily mediated by the cytochrome P450 enzyme system. The major metabolic pathway is the N-demethylation of the terminal piperazine ring, resulting in the formation of N-Desmethyl Imatinib. This metabolite is pharmacologically active and circulates in human plasma.





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Fig. 1: Metabolic conversion of Imatinib.



Experimental Protocols

N-Desmethyl Imatinib-d8 is crucial as an internal standard for the accurate quantification of Imatinib and its primary metabolite in biological matrices. Below is a representative protocol for sample preparation and analysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Objective: To quantify the concentration of Imatinib and N-Desmethyl Imatinib in human plasma.

Materials:

- Human plasma samples
- Imatinib and N-Desmethyl Imatinib analytical standards
- N-Desmethyl Imatinib-d8 (as internal standard)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid
- Ammonium acetate
- Water (deionized, 18 MΩ·cm)
- Microcentrifuge tubes

Procedure:

- Preparation of Stock and Working Solutions:
 - Prepare individual stock solutions of Imatinib, N-Desmethyl Imatinib, and N-Desmethyl Imatinib-d8 in methanol.
 - Prepare working solutions by diluting the stock solutions with a methanol/water mixture.



- Prepare a working solution of the internal standard (N-Desmethyl Imatinib-d8).
- Sample Preparation (Protein Precipitation):
 - Pipette 100 μL of human plasma into a microcentrifuge tube.
 - Add the internal standard working solution.
 - Add 300 μL of methanol to precipitate plasma proteins.
 - Vortex the mixture for 1 minute.
 - Centrifuge at 14,000 rpm for 10 minutes.
 - Transfer the supernatant to a clean tube for LC-MS/MS analysis.
- LC-MS/MS Conditions:
 - Chromatographic Column: C18 reverse-phase column (e.g., 4.6 x 100 mm, 2.4 μm).
 - Mobile Phase A: Water with 0.1% formic acid and 0.2% ammonium acetate.
 - Mobile Phase B: Methanol with 0.1% formic acid and 0.2% ammonium acetate.
 - Flow Rate: 0.7 mL/min.
 - Injection Volume: 10 μL.
 - Gradient: Isocratic elution with a suitable ratio of Mobile Phase A and B (e.g., 45:55 v/v).
 - Mass Spectrometry: Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.
 - Detection: Multiple Reaction Monitoring (MRM) of specific precursor-to-product ion transitions for each analyte and the internal standard.

Analytical Workflow

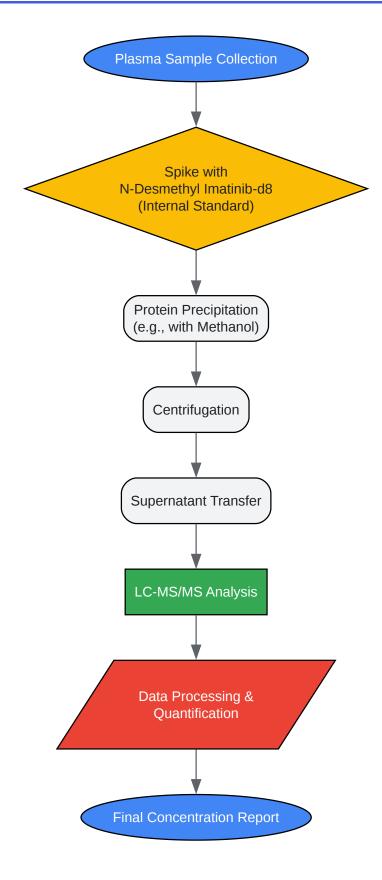






The use of **N-Desmethyl Imatinib-d8** as an internal standard is a critical component of the bioanalytical workflow. It is introduced at the beginning of the sample preparation process to account for variability in extraction efficiency and matrix effects during ionization.





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Fig. 2: Bioanalytical workflow for plasma sample analysis.



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